

Application Notes and Protocols for Anticancer Agent 168 (d16) In Vitro Assays

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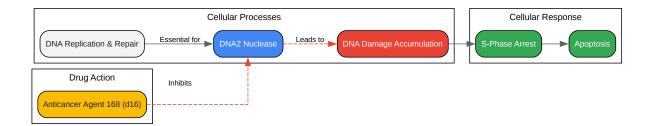
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These application notes provide detailed protocols for in vitro assays to evaluate the efficacy of **Anticancer Agent 168** (compound d16), a potent DNA2 nuclease inhibitor. This agent has demonstrated significant anticancer activities, particularly in cancer cells with mutant p53, by inducing S-phase cell cycle arrest and apoptosis.

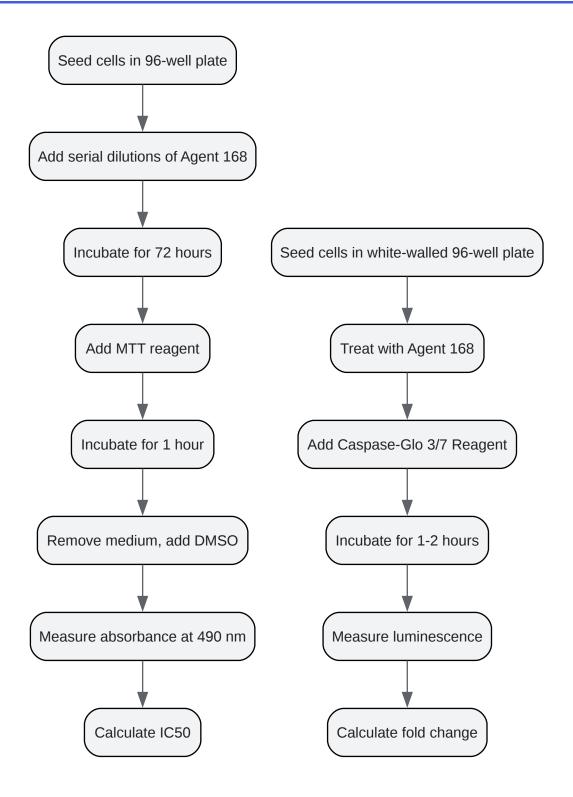
Mechanism of Action at a Glance

Anticancer Agent 168 (d16) is a small molecule inhibitor of DNA2, a key enzyme involved in DNA replication and repair.[1][2] By inhibiting DNA2, agent 168 disrupts these critical cellular processes, leading to an accumulation of DNA damage. This triggers cell cycle arrest, primarily in the S-phase, and subsequently induces programmed cell death (apoptosis).[1][2] This mechanism is particularly effective in cancer cells harboring mutant p53, creating a synthetic lethal interaction.

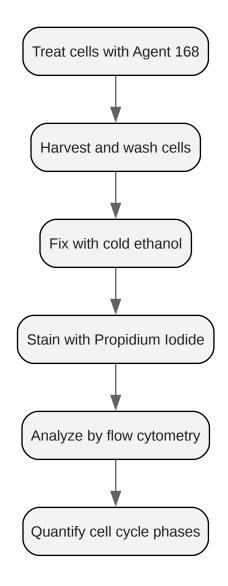


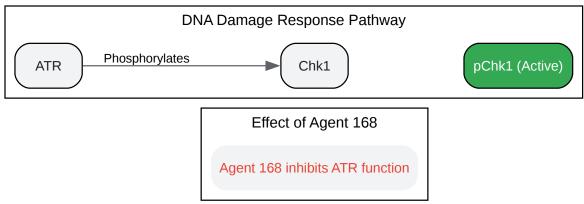












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